

# "lead tetroxide CAS number and safety data"

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## Compound of Interest

Compound Name: *Lead tetroxide*

Cat. No.: *B073408*

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An In-depth Technical Guide to **Lead Tetroxide**: CAS Number and Safety Data

This guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **lead tetroxide**. The information is intended for researchers, scientists, and professionals in drug development who may be working with this compound.

## Chemical Identification

- Chemical Name: **Lead Tetroxide**
- Synonyms: Red Lead, Minium, Trilead tetraoxide, Lead(II,IV) oxide<sup>[1][2]</sup>
- CAS Number: 1314-41-6<sup>[3][4][5][6]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data for **lead tetroxide**, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	Pb3O4	[3][4][6]
Molecular Weight	685.57 g/mol	[3][6][7]
Appearance	Red/Orange fine powder	[3][4][6][8]
Melting Point	500 °C (decomposes)	[2][3][6][8]
Boiling Point	800 °C	[3]
Density	9.1 g/cm <sup>3</sup>	[3][8]
Water Solubility	Insoluble	[2][3][8]
Vapor Pressure	1.3 kPa (at 0 °C)	[2]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Source
LD50	630 mg/kg	Rat	Intraperitoneal	[2]
LDLo	1000 mg/kg	Guinea Pig	Oral	[5]

Table 3: Occupational Exposure Limits

Organization	Limit	Notes	Source
OSHA (PEL)	0.05 mg/m <sup>3</sup>	8-hour TWA	[9][10]
NIOSH (REL)	0.05 mg/m <sup>3</sup>	10-hour TWA	[9][11]
ACGIH (TLV)	0.05 mg/m <sup>3</sup>	8-hour TWA	[8][9]

Table 4: GHS Hazard Information

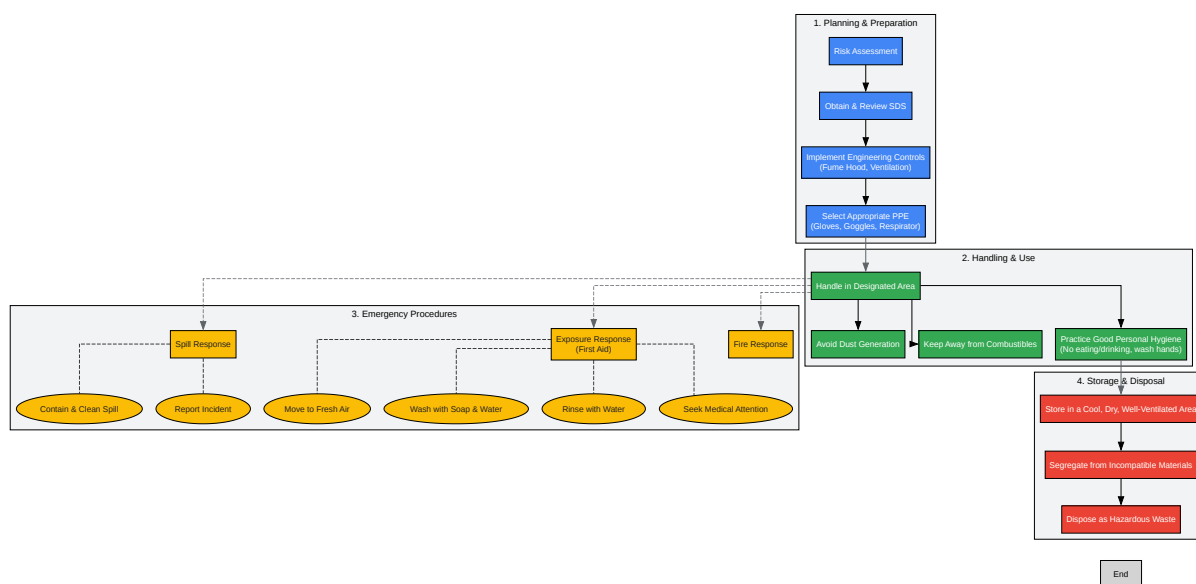
Classification	Code	Description	Source
Oxidizing Solids	H272	May intensify fire; oxidizer	[5]
Acute Toxicity, Oral	H302	Harmful if swallowed	[5]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[5]
Carcinogenicity	H350	May cause cancer	[5]
Reproductive Toxicity	H360	May damage fertility or the unborn child	[5]
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure	[5]
Hazardous to the Aquatic Environment, Acute	H400	Very toxic to aquatic life	[12]
Hazardous to the Aquatic Environment, Chronic	H410	Very toxic to aquatic life with long lasting effects	[12]

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not publicly available in the provided search results. This data is typically generated following standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) or national regulatory bodies. For specific experimental methodologies, it is recommended to consult the primary toxicological studies for **lead tetroxide**.

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **lead tetroxide**, from initial planning to final disposal.



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Caption: A workflow diagram for the safe handling of **lead tetroxide**.

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## References

- 1. resources.finalsite.net [resources.finalsite.net]
- 2. Lead(II,IV) oxide - Sciencemadness Wiki [sciencemadness.org]
- 3. Lead tetroxide | lookchem [lookchem.com]
- 4. Lead Tetroxide / Lead (II,IV) Oxide / Minium Pb3O4 High Quality Fine Powder – Amertek [amertek.co.uk]
- 5. archpdfs.lps.org [archpdfs.lps.org]
- 6. Lead (IV) Oxide, red | Lead tetraoxide | Pb3O4 - Ereztech [ereztech.com]
- 7. pyrodata.com [pyrodata.com]
- 8. ICSC 1002 - LEAD TETROXIDE [inchem.org]
- 9. nj.gov [nj.gov]
- 10. 1910.1025 - Lead. | Occupational Safety and Health Administration [osha.gov]
- 11. CDC - NIOSH Pocket Guide to Chemical Hazards - Lead [cdc.gov]
- 12. fishersci.co.uk [fishersci.co.uk]
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